

# Technical Support Center: TRITA KTH Database (DiVA)

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals using the **TRITA** KTH database, which is accessed through the DiVA (Digitala Vetenskapliga Arkivet) portal.

## Frequently Asked Questions (FAQs)

Q1: I'm searching for a publication with a **TRITA** number, but I can't find it. What should I do?

A1: Publications from the **TRITA** series at KTH are registered and published in the DiVA database.<sup>[1][2][3]</sup> If you are having trouble finding a publication, ensure you are searching within the KTH DiVA portal. Try searching for the publication using other details such as the title, author, or keywords, as the **TRITA** number may not be the primary searchable field in all instances. If you still cannot locate the publication, it's possible it has not yet been registered or there is an error in the record. In such cases, contacting the KTH Library for assistance is recommended.

Q2: My search is returning too many irrelevant results. How can I narrow it down?

A2: To refine your search and get more relevant results, you should use the advanced search features of the DiVA portal. You can narrow your search by:

- Using Phrase Searching: Enclose your search terms in quotation marks (" ") to search for an exact phrase.

- Using the AND Operator: Combine keywords with "AND" to ensure that all specified terms are present in the search results.
- Filtering by Field: Use the advanced search to look for your terms within specific fields like "Title," "Author," or "Abstract."
- Excluding Terms: Use the "NOT" operator to exclude publications containing certain keywords.

Q3: I am not getting enough results for my research topic. How can I broaden my search?

A3: If your search is yielding too few results, you can expand it by:

- Using the OR Operator: Combine synonyms or related keywords with "OR" to retrieve publications that contain any of the specified terms.
- Using Truncation: Use an asterisk (\*) at the end of a root word to find all variations of that word. For example, "tox" will find "toxic," "toxicity," and "toxicology."
- Searching in Broader Categories: In the advanced search, you can search within broader subject categories or organizational units.

Q4: Can I search for publications from a specific school or department at KTH?

A4: Yes, the advanced search in DiVA allows you to filter your search by organization. You can browse and select the specific school or department to limit the results to publications from that unit.

Q5: I found an error in the information for one of my publications in DiVA. How can I correct it?

A5: If you find incorrect information in a publication record where you are listed as an author, you can log in to the DiVA portal with your KTH account to edit the record.<sup>[1]</sup> If you do not have editing rights, you should contact the KTH Library for assistance with correcting the information.

## Troubleshooting Guides

This section provides solutions to common problems you might encounter while searching the **TRITA** KTH (DiVA) database.

## Problem: "No Results Found" for a Known Publication

Possible Cause	Troubleshooting Steps
Spelling Error or Incorrect Search Term	1. Double-check the spelling of your keywords, author names, and title. 2. Try searching with fewer or broader keywords.
Incorrect Search Field	1. Ensure you are not overly restricting your search to a specific field where the term may not appear (e.g., searching for a keyword in the "Author" field). 2. Use the "All fields" option for a more comprehensive search.
Publication Not Yet Indexed	1. There can be a delay between a publication's release and its appearance in the database. Check back after a few days. 2. For very recent publications, consider contacting the author or the KTH Library directly.
Using Incorrect Syntax	1. Review the search tips and ensure you are using operators like AND, OR, and quotation marks correctly. 2. Avoid using complex search strings initially; start with a simple search and gradually add filters.

## Problem: Search is Very Slow or Times Out

Possible Cause	Troubleshooting Steps
Overly Broad Search Terms	1. Using very common words or a broad truncation (e.g., "a*") can lead to an excessively large number of results, slowing down the search. 2. Make your search terms more specific.
Complex Boolean Logic	1. A very long and complex search query with multiple operators can be slow to process. 2. Break down your search into smaller, more manageable queries.
Temporary Server Issues	1. The DiVA portal may occasionally experience technical difficulties. 2. Try your search again after some time. Check the KTH Library website for any announcements about downtime.

## Experimental Protocols & Methodologies

When searching for experimental protocols within the **TRITA** KTH database, it is most effective to use keywords related to the specific techniques, materials, or methods you are interested in. The full text of theses and reports often contains detailed methodology sections.

Example Search Strategy for a Protocol:

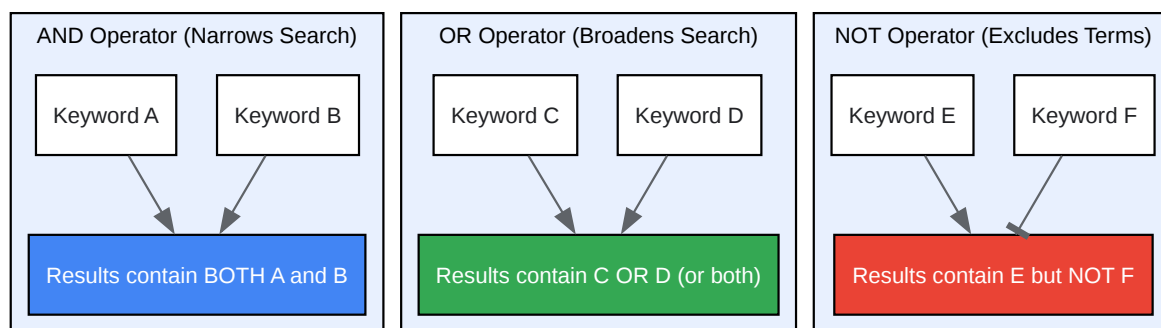
- Go to the Advanced Search in the KTH DiVA portal.
- In the search box, enter keywords related to the methodology, for example: "mass spectrometry" AND "protein quantification".
- To narrow the results to more detailed documents, you can select "Doctoral thesis" or "Licentiate thesis" from the "Publication type" dropdown menu.
- Further refine your search by adding keywords related to your specific area of research, such as the name of a specific protein or pathway.

## Visualizations

## Troubleshooting Workflow for a Database Search

Caption: A flowchart illustrating the troubleshooting steps for a database search in DiVA.

## Logical Relationships in Advanced Search



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Caption: Diagram showing the logical relationships of Boolean operators in an advanced search.

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